

Methyl Propionate: A Technical Guide to Safe Laboratory Handling and Disposal

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Compound of Interest

Compound Name: Methyl propionate

Cat. No.: B153301

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **methyl propionate** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **methyl propionate** and what are its primary hazards?

Methyl propionate (also known as methyl propanoate) is a colorless liquid with a fruity, rum-like odor.^[1] It is primarily used as a solvent for cellulose nitrate and lacquers, and as a raw material in the production of paints, varnishes, and other chemicals.^{[1][2]} The main hazards associated with **methyl propionate** are its high flammability and the risk of causing serious eye damage and respiratory irritation if inhaled.^{[3][4][5][6]}

Q2: What are the immediate health effects of exposure to **methyl propionate**?

Exposure to **methyl propionate** can cause a range of acute health effects. Inhalation may lead to coughing, sore throat, dizziness, lightheadedness, and difficulty breathing.^{[7][8]} Direct contact can result in skin and eye irritation, with symptoms including redness and pain.^{[7][8]} Ingestion may cause abdominal pain and vomiting.^[8] High concentrations of vapor can be harmful if inhaled.^[4]

Q3: What personal protective equipment (PPE) is required when handling **methyl propionate**?

To ensure safety, the following personal protective equipment (PPE) should be worn when handling **methyl propionate**:

- **Eye/Face Protection:** Safety glasses with side-shields or chemical safety goggles are essential.[4][9] A face shield may be necessary for larger quantities or when there is a significant risk of splashing.[4]
- **Skin Protection:** Solvent-resistant gloves (e.g., Butyl rubber) are required to prevent skin contact.[7][10] A complete protective suit, including flame-retardant and antistatic clothing, should be worn, especially when handling larger volumes.[4][9]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[7][11] If ventilation is inadequate or there's a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [7][9]

Q4: How should I store **methyl propionate** in the lab?

Methyl propionate should be stored in tightly closed containers in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[7][9] It is incompatible with strong oxidizing agents, acids, and bases.[3][9] Storage containers should be electrically grounded and bonded during transfer to prevent static discharge.[7]

Q5: What should I do in case of accidental exposure to **methyl propionate**?

Immediate action is crucial in case of exposure. Follow these first aid measures:

- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][7]
- **Skin Contact:** Remove contaminated clothing and wash the affected skin with soap and plenty of water.[4][7]
- **Inhalation:** Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][9]

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
[\[9\]](#)

Troubleshooting Guide

Issue	Possible Cause	Solution
Fruity odor detected in the lab outside of the fume hood.	Minor spill or leak from a container.	Immediately check all containers of methyl propionate for leaks. If a small spill is found, follow the "Minor Spill Cleanup Protocol." Ensure all containers are tightly sealed. Increase ventilation in the area.
Skin irritation or redness after handling the substance.	Inadequate hand protection or accidental skin contact.	Immediately wash the affected area with soap and water for at least 15 minutes. [7] Review the type of gloves being used to ensure they are appropriate for methyl propionate. Always inspect gloves for tears or holes before use. [4]
Dizziness or respiratory irritation during an experiment.	Inadequate ventilation or working outside of a fume hood.	Immediately move to an area with fresh air. [4] If symptoms persist, seek medical attention. All work with methyl propionate should be conducted in a properly functioning chemical fume hood. [7]

Quantitative Data Summary

The following tables summarize key quantitative data for **methyl propionate**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₂	[1]
Molar Mass	88.11 g/mol	[4]
Appearance	Colorless liquid	[1][11]
Odor	Fruity, rum-like	[1]
Boiling Point	79 °C (174 °F)	
Melting Point	-88 °C (-126 °F)	
Flash Point	-2 °C (28 °F)	[11]
Density	0.915 g/mL at 25 °C	
Vapor Density	3.04 (Air = 1)	[9]
Water Solubility	Soluble	[11]

Table 2: Fire Hazard Data

Parameter	Value	Reference
Flammability	Highly Flammable Liquid and Vapour	[3][4]
NFPA 704 Rating	Health: 1, Flammability: 3, Instability: 0	[9]
Lower Explosive Limit (LEL)	2.5%	[12]
Upper Explosive Limit (UEL)	13%	[12]
Autoignition Temperature	469 °C (876 °F)	[5]
Suitable Extinguishing Media	Dry chemical, CO ₂ , alcohol-resistant foam, water spray.	[7][8]
Unsuitable Extinguishing Media	Solid water stream.	[5]

Experimental Protocols

Protocol 1: Minor Spill Cleanup (Less than 100 mL)

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Ensure Ventilation:** Work should be performed in a well-ventilated area or fume hood.
- **Don PPE:** Put on appropriate PPE, including chemical safety goggles, solvent-resistant gloves, and a lab coat.
- **Contain the Spill:** Use an inert absorbent material like vermiculite, dry sand, or earth to dike the spill and prevent it from spreading.[\[7\]](#)[\[13\]](#)
- **Absorb the Spill:** Apply the absorbent material over the spill, working from the outside in.[\[13\]](#)
- **Collect Residue:** Once the liquid is fully absorbed, use non-sparking tools to carefully scoop the material into a designated, sealable container for hazardous waste.[\[7\]](#)[\[12\]](#)
- **Decontaminate the Area:** Clean the spill area with soap and water.[\[3\]](#)
- **Dispose of Waste:** Label the waste container appropriately and dispose of it as hazardous waste according to your institution's guidelines.[\[9\]](#)

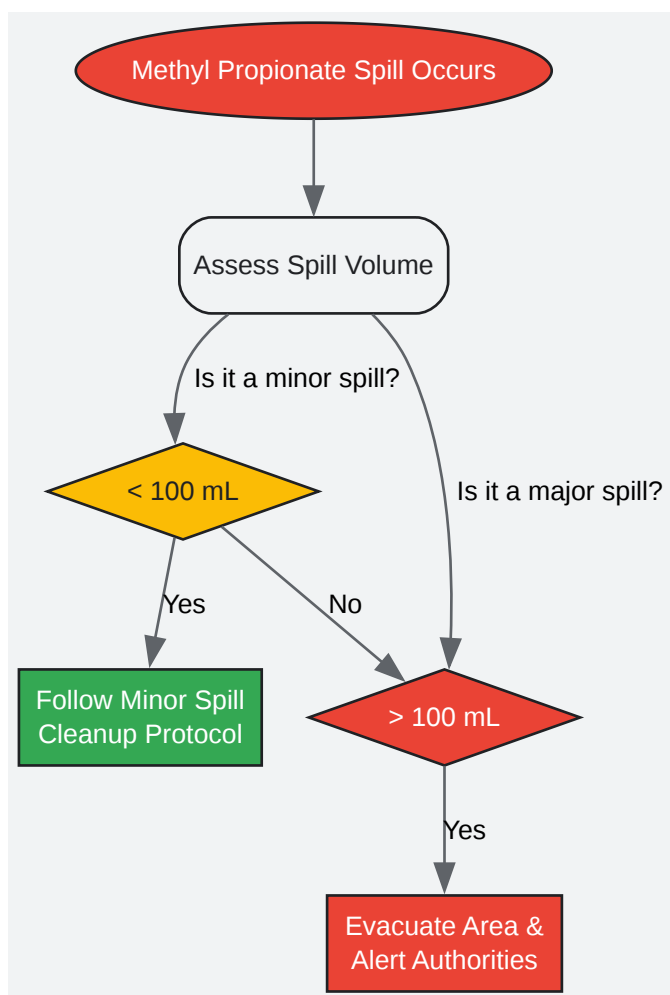
Protocol 2: Major Spill Cleanup (Greater than 100 mL)

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.[\[7\]](#)
- **Alert Authorities:** Notify your institution's emergency response team or local fire department.[\[7\]](#)
- **Isolate the Area:** Close doors to the affected area to contain vapors.
- **Remove Ignition Sources:** Eliminate all potential ignition sources (e.g., open flames, hot plates, electrical equipment).[\[7\]](#)
- **Await Trained Responders:** Do not attempt to clean up a large spill unless you are properly trained and equipped to do so. Await the arrival of emergency personnel.[\[7\]](#)

Protocol 3: Disposal of Methyl Propionate Waste

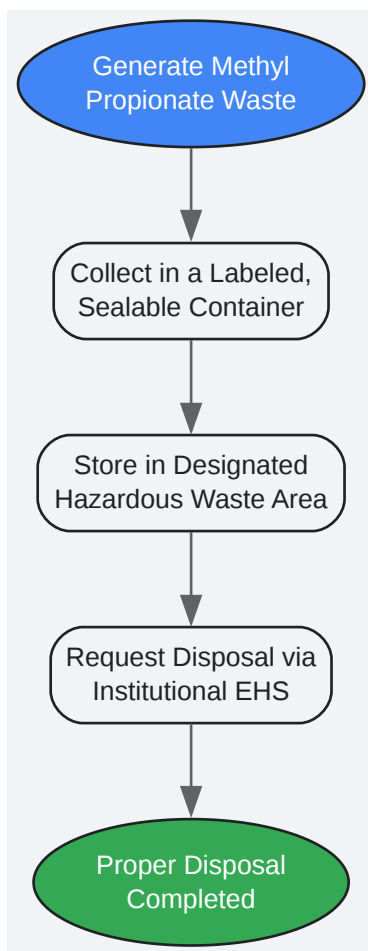
- Waste Collection: Collect all **methyl propionate** waste, including contaminated absorbent materials and disposable PPE, in a clearly labeled, sealed, and chemically compatible container.^[9]
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name ("**Methyl Propionate**").
- Storage: Store the waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials.
- Disposal Request: Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.^[7]^[9] Do not dispose of **methyl propionate** down the drain.^[3]

Visual Workflows



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Caption: Decision tree for responding to a **methyl propionate** spill.



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Caption: Workflow for the proper disposal of **methyl propionate** waste.

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References

- 1. Methyl propionate - Wikipedia [en.wikipedia.org]
- 2. Methyl propionate | 554-12-1 [chemicalbook.com]
- 3. cosmobiousa.com [cosmobiousa.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]

- 5. vigon.com [vigon.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. nj.gov [nj.gov]
- 8. ICSC 1029 - METHYL PROPIONATE [chemicalsafety.iio.org]
- 9. chemicalbook.com [chemicalbook.com]
- 10. aurochemicals.com [aurochemicals.com]
- 11. Methyl propionate | C₂H₅COOCH₃ | CID 11124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. METHYL PROPIONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. qmul.ac.uk [qmul.ac.uk]
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